

Natural occurrence and sources of diphenyl sulfide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diprenyl Sulfide*

Cat. No.: *B13859471*

[Get Quote](#)

An In-depth Technical Guide on the Natural Occurrence and Sources of Diphenyl Sulfide

Introduction

Diphenyl sulfide, an organosulfur compound with the formula $(C_6H_5)_2S$, is an aromatic sulfide consisting of two phenyl groups linked by a sulfur atom. It is a colorless liquid with a characteristic unpleasant odor, and it is soluble in organic solvents like diethyl ether and benzene but insoluble in water. While primarily known as a synthetic reagent and a precursor in various industrial applications, diphenyl sulfide also occurs naturally in a range of geological and biological contexts. This guide provides a comprehensive overview of its natural sources, presents quantitative data on its occurrence, details the experimental protocols for its identification, and illustrates relevant metabolic pathways.

Natural Occurrence and Sources

The presence of diphenyl sulfide in nature is predominantly associated with fossil fuels. However, it is also detected as a volatile compound in certain foods and as a degradation product of some agricultural chemicals.

Geological Sources

Fossil Fuels: Diphenyl sulfide is a notable organosulfur compound found in fossil fuels. Its presence is significant in:

- **Crude Oil:** It is a component of various crude oil fractions, and its concentration can vary depending on the origin and composition of the crude oil.
- **Coal and Coal Tar:** Coal tar, a byproduct of coal pyrolysis, contains a complex mixture of organic compounds, including various sulfur heterocycles and aromatic sulfides like diphenyl sulfide. The characterization of sulfur compounds in coal tar is crucial for the petroleum industry.

Biogenic and Environmental Sources

Food Volatiles: Diphenyl sulfide has been identified as a volatile compound contributing to the flavor profile of certain cooked foods.

- **Cooked Meat:** It is formed during the thermal degradation of sulfur-containing precursors, such as the vitamin thiamine and sulfur-containing amino acids, in meat. A variety of sulfides and other sulfur compounds have been identified in boiled meat.

Plant Kingdom: While not widespread, some plants have been reported to contain diphenyl sulfide or related compounds.

- **Lepidium sativum (Garden Cress):** This plant is known to contain a variety of phytochemicals, including organosulfur compounds.

Environmental Degradation: Diphenyl sulfide can be introduced into the environment as a breakdown product of certain synthetic compounds.

- **Fungicide Metabolism:** It has been identified as a metabolite resulting from the photodegradation of the fungicide edifenphos.

Quantitative Data

The concentration of diphenyl sulfide in natural sources can vary significantly. The following table summarizes available quantitative data.

Source Category	Specific Source	Concentration/Amount	Reference
Fossil Fuels	Coal Tar	Identified as a component; specific concentration varies with coal type and pyrolysis conditions.	
Crude Oil Fractions	Present in naphtha, kerosene, and gas oil fractions. Used as an internal standard at 1 ppm for analysis.		
Food	Boiled Meat	Identified as one of 29 sulfur compounds; quantitative levels are sample-dependent.	
Environmental	Product of Edifenphos Degradation	Forms as a photodegradation product; concentration depends on initial fungicide amount and environmental conditions.	

Experimental Protocols

The identification and quantification of diphenyl sulfide from complex matrices require specialized analytical techniques, primarily gas chromatography.

Extraction of Sulfides from Solid and Oily Matrices

This protocol is adapted from EPA Method 9031 for the extraction of soluble sulfides from matrices not suitable for direct distillation.

Objective: To extract soluble sulfides from solid or oily samples for subsequent analysis.

Methodology:

- **Sample Preparation:** If the sample contains interfering solids or excessive oil, it may be filtered. The solid portion is then extracted with water.
- **Extraction:**
 - The solid material is mixed with water, and the pH is adjusted to be between 9 and 11 using 50% NaOH. This pH range is maintained throughout the extraction to prevent the loss of volatile hydrogen sulfide.
 - The mixture is agitated in an extraction bottle. The headspace is purged with nitrogen to prevent oxidation of the sulfide.
- **Separation:** The extract is combined with the initial filtrate (if any) for analysis.
- **Analysis:** The combined extract is then subjected to a distillation procedure where the addition of sulfuric acid liberates hydrogen sulfide, which is trapped and then quantified via titration.

Analysis by Gas Chromatography-Sulfur Chemiluminescence Detection (GC-SCD)

GC-SCD is a highly specific and sensitive technique for the analysis of sulfur compounds in petrochemical samples.

Objective: To separate, detect, and quantify diphenyl sulfide in complex mixtures like crude oil fractions.

Instrumentation: Gas chromatograph coupled with a Sulfur Chemiluminescence Detector.

Methodology:

- **Standard Preparation:** Prepare calibration standards by diluting known sulfur compounds, including diphenyl sulfide, in a suitable solvent like n-hexane or toluene. Diphenyl sulfide can also be used as an internal standard, typically at a concentration of 1 ppm.

- **Chromatographic Conditions (Typical):**
 - **Column:** A capillary column suitable for separating aromatic compounds (e.g., a non-polar or medium-polarity column).
 - **Carrier Gas:** Helium or hydrogen.
 - **Temperature Program:** An initial oven temperature is held for a few minutes, then ramped up to a final temperature to elute all compounds of interest.
 - **Injection:** A small volume (e.g., 1 μ L) of the sample or standard is injected into the GC.
- **Detection:** The SCD selectively detects sulfur-containing compounds as they elute from the column, providing high sensitivity and specificity.
- **Quantification:** The concentration of diphenyl sulfide is determined by comparing its peak area to that of the calibration standards or by using the internal standard method.

Analysis by Comprehensive Two-Dimensional Gas Chromatography (GC \times GC-TOFMS)

For highly complex matrices like coal tar, GC \times GC provides superior separation capabilities.

Objective: To identify and characterize sulfur compounds, including diphenyl sulfide, in coal tar.

Instrumentation: A comprehensive two-dimensional gas chromatograph coupled to a time-of-flight mass spectrometer.

Methodology:

- **Sample Preparation:** Coal tar samples are typically diluted in a suitable solvent before analysis.
- **GC \times GC Separation:** The sample is subjected to two sequential columns with different stationary phases. This two-dimensional separation allows for the resolution of co-eluting compounds that would overlap in a single-column separation.

- **Detection:** A TOFMS detector provides fast acquisition of full mass spectra, which is necessary for the narrow peaks produced by GC×GC, allowing for confident identification of the separated compounds.
- **Data Analysis:** The resulting data is often visualized as a 2D chromatogram (color plot), where different classes of compounds (e.g., thiophenes, benzothiophenes, and sulfides) appear in distinct regions, facilitating their identification.

Metabolic and Degradation Pathways

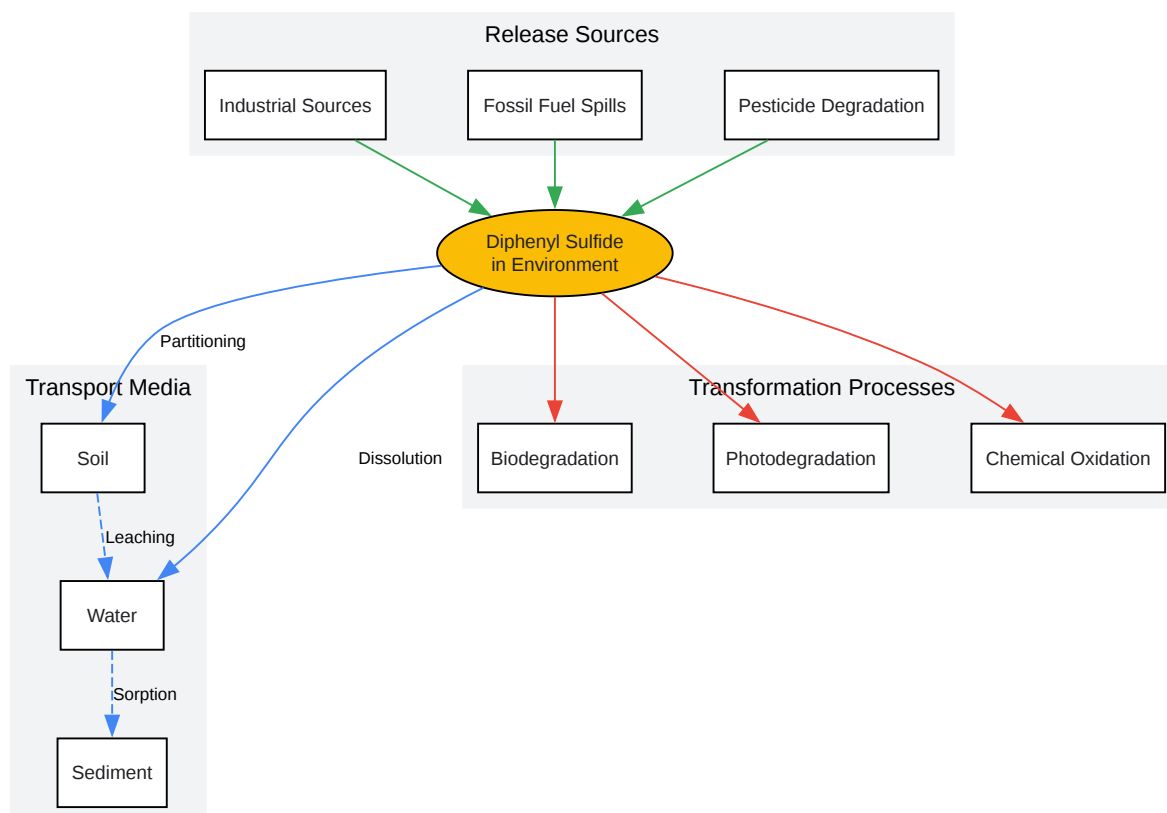
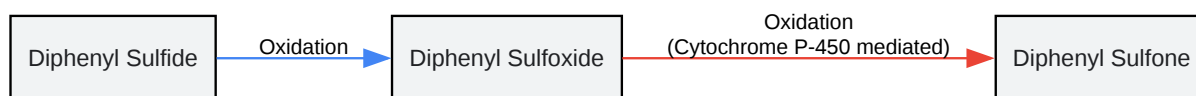
Diphenyl sulfide is subject to microbial metabolism, particularly by fungi, which can be relevant for bioremediation.

Fungal Biodegradation of Diphenyl Sulfide

White-rot fungi are capable of oxidizing diphenyl sulfide. The metabolic pathway involves the sequential oxidation of the sulfur atom.

Pathway Description:

- Diphenyl sulfide is initially oxidized to diphenyl sulfoxide.
- Diphenyl sulfoxide is further oxidized to form diphenyl sulfone. This sulfur oxidation pathway is a primary metabolic route for the detoxification of diphenyl sulfide by these fungi. The oxidation of dibenzyl sulfoxide to dibenzyl sulfone appears to be mediated by the cytochrome P-450 enzyme system.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Natural occurrence and sources of diphenyl sulfide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13859471#natural-occurrence-and-sources-of-diphenyl-sulfide\]](https://www.benchchem.com/product/b13859471#natural-occurrence-and-sources-of-diphenyl-sulfide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com